

Dodecamethylcyclohexasilane: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name: *Dodecamethylcyclohexasilane*

CAS No.: 4098-30-0

Cat. No.: B1580885

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Authored by a Senior Application Scientist

Introduction: **Dodecamethylcyclohexasilane**, a permethylated cyclic silane, represents a foundational building block in the ever-evolving field of silicon chemistry. While its direct applications in drug development are not established, its unique structural and reactive properties make it a molecule of significant interest to researchers and scientists in materials science and synthetic chemistry. This guide provides an in-depth exploration of **Dodecamethylcyclohexasilane**, from its fundamental identifiers to its synthesis, reactivity, and potential applications as a precursor to advanced materials. Understanding the chemistry of such well-defined silicon scaffolds is crucial for the rational design of novel molecules and materials that could, in the future, find applications in diverse fields, including advanced drug delivery systems or biomedical devices.

Core Identifiers and Chemical Profile

Dodecamethylcyclohexasilane is a white, crystalline solid at room temperature.^[1] Its core structure consists of a six-membered ring of silicon atoms, with each silicon atom bearing two methyl groups. This structure imparts significant stability to the molecule.

Identifier	Value	Source
CAS Number	4098-30-0	[1][2]
Molecular Formula	C ₁₂ H ₃₆ Si ₆	[3]
IUPAC Name	1,1,2,2,3,3,4,4,5,5,6,6-dodecamethylhexasilane	[1]
Molecular Weight	348.92 g/mol	[2]
InChI	InChI=1S/C12H36Si6/c1-13(2)14(3,4)16(7,8)18(11,12)17(9,10)15(13,5)6/h1-12H3	[2]
InChIKey	RTCLHEHPUHREBC-UHFFFAOYSA-N	[2]
Canonical SMILES	C[Si]1(C)(C)C(C)C(C)C(C)C1	[2]
EC Number	223-860-0	[3]
PubChem CID	77732	[1]

Physicochemical Properties

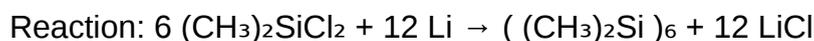
The physical properties of **Dodecamethylcyclohexasilane** are summarized in the table below. Its high melting point and stability are notable features for a cyclic silane.

Property	Value	Source
Appearance	Colorless solid / Powder or crystals	[2][3]
Melting Point	254–257 °C	[3]
Density	0.988 g/cm ³	[3]
Purity (typical)	≥97% (GC)	[4]

Synthesis and Purification

The most common and efficient laboratory synthesis of **Dodecamethylcyclohexasilane** is the reductive coupling of dichlorodimethylsilane with an alkali metal.^[3] A detailed protocol for a one-step synthesis using lithium is provided below.

Experimental Protocol: One-Step Synthesis



Materials:

- Dichlorodimethylsilane ((CH₃)₂SiCl₂)
- Lithium (Li) metal
- Tetrahydrofuran (THF), anhydrous
- Cyclohexane, anhydrous
- Ethanol (for recrystallization)
- Nitrogen gas (for inert atmosphere)

Procedure:

- To a flask containing lithium metal (1.6 g) in anhydrous THF (110 ml) under a nitrogen atmosphere at 0 °C, slowly add a solution of dichlorodimethylsilane (13 g) in anhydrous THF (40 ml) over 1 hour with stirring.
- Continue stirring the reaction mixture at 0 °C for an additional 2 hours.
- Allow the reaction mixture to warm to room temperature and stir overnight.
- Add anhydrous cyclohexane (100 ml) to the mixture and filter off the precipitate (LiCl).
- Remove the THF and cyclohexane from the filtrate under reduced pressure.
- Extract the residue with additional cyclohexane (100 ml).

- Filter the solution and evaporate the solvent to yield the crude product.
- Recrystallize the crude **Dodecamethylcyclohexasilane** from ethanol to obtain a purified product with a purity of >99%.

Causality of Experimental Choices:

- **Anhydrous Conditions:** The use of anhydrous solvents is critical as dichlorodimethylsilane and the organometallic intermediates are highly reactive with water.
- **Inert Atmosphere:** A nitrogen atmosphere prevents the reaction of lithium metal and other reactive species with oxygen and moisture from the air.
- **Controlled Addition:** The slow addition of dichlorodimethylsilane at a low temperature helps to control the exothermic reaction and favors the formation of the cyclic product over linear polymers.

Key Reactions and Applications in Materials Science

While direct biological applications are not prominent, **Dodecamethylcyclohexasilane** is a key player in materials science, primarily as a precursor to polysilanes and silicon carbide ceramics.

Ring-Opening Polymerization (ROP) to Polysilanes

Dodecamethylcyclohexasilane can undergo ring-opening polymerization (ROP) to form high molecular weight polydimethylsilanes.[5] This is a significant pathway to creating polymers with a silicon backbone, which have unique electronic and optical properties.

The mechanism of anionic ROP is initiated by a nucleophile, such as an organolithium reagent or a silyl anion, which attacks one of the silicon atoms in the ring, leading to the cleavage of a Si-Si bond. The resulting silyl anion can then propagate by attacking another cyclic monomer.

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Sources

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